

physical and chemical properties of fluoro(imino)phosphane

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Compound of Interest

Compound Name: Fluoro(imino)phosphane

Cat. No.: B15419483

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An In-depth Technical Guide to Fluoro(imino)phosphane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluoro(imino)phosphane, with the chemical formula F-P=NH , is a simple yet intriguing molecule containing a phosphorus-nitrogen double bond. Its study provides fundamental insights into the bonding and reactivity of low-coordinate phosphorus compounds. The presence of a highly electronegative fluorine atom significantly influences the electronic structure and properties of the P=N moiety. This technical guide provides a comprehensive overview of the physical and chemical properties of **fluoro(imino)phosphane**, including its synthesis, spectroscopic characterization, and predicted reactivity. Due to its high reactivity and transient nature, experimental data for **fluoro(imino)phosphane** is limited, with much of the available information stemming from gas-phase studies and computational chemistry.

Synthesis

The primary route for the synthesis of **fluoro(imino)phosphane** is through the gas-phase pyrolysis of difluorophosphine azide (F_2PN_3). This precursor is synthesized via the reaction of a difluorophosphine halide with a metal azide.

Synthesis of the Precursor: Difluorophosphine Azide (F_2PN_3)

A detailed experimental protocol for the synthesis of difluorophosphine azide has been reported.^[1] The reaction involves the treatment of difluorophosphine bromide (PF_2Br) with lithium azide (LiN_3).

Experimental Protocol:

- Reactants: Difluorophosphine bromide (PF_2Br) and Lithium azide (LiN_3).
- Catalyst: Trace amounts of water are reported to catalyze the reaction.^[1]
- Procedure: The reaction is carried out by reacting PF_2Br with a slight excess of LiN_3 to prevent the formation of explosive, more highly substituted azide compounds.^[1]
- Purification: The resulting difluorophosphine azide is purified by condensation on zinc fluoride (ZnF_2) followed by distillation.^[1]
- Yield: A yield of 60% has been reported for this synthesis.^[1]

Synthesis of Fluoro(imino)phosphane (F-P=NH)

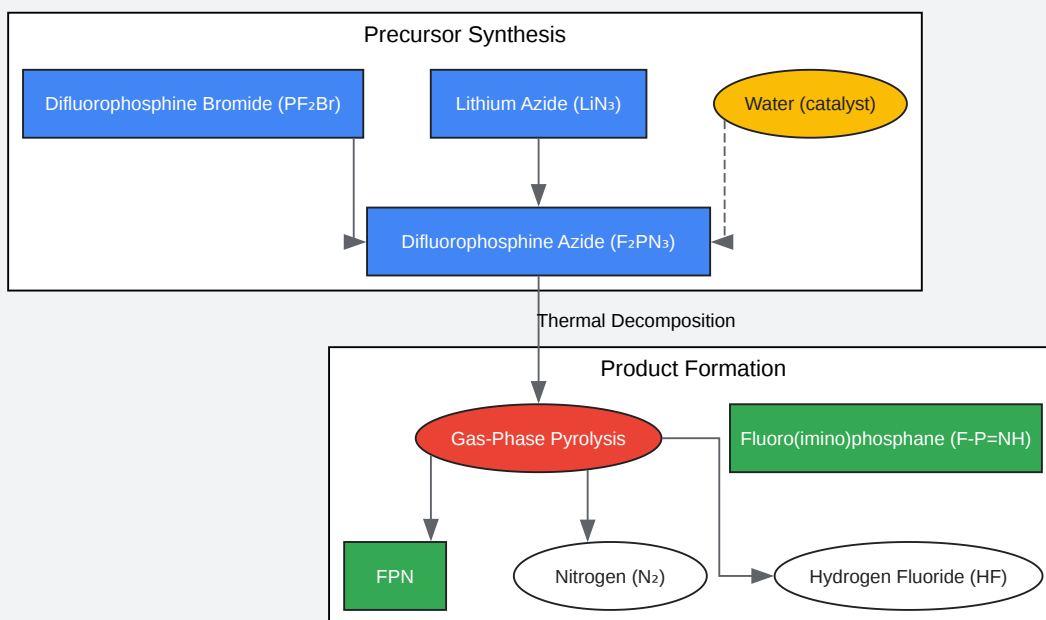
Fluoro(imino)phosphane is generated by the thermal decomposition of difluorophosphine azide in the gas phase. This process involves the elimination of a nitrogen molecule.

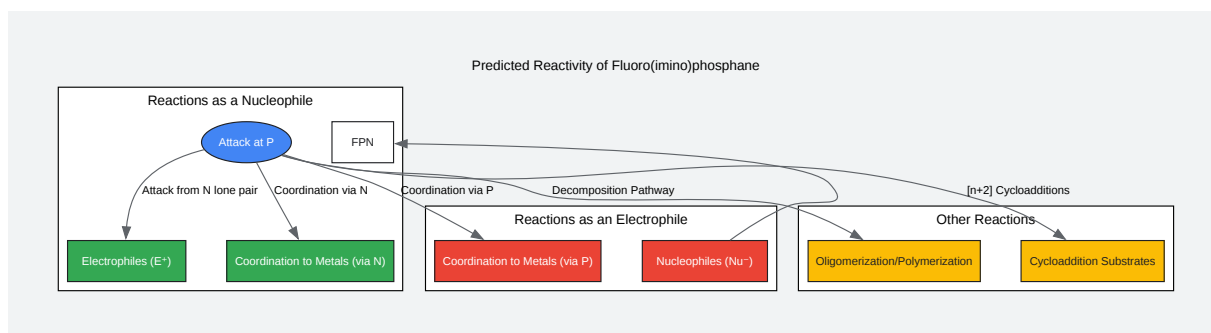
Experimental Protocol:

- Precursor: Difluorophosphine azide (F_2PN_3).
- Method: Gas-phase pyrolysis in a low-pressure flow system.
- Reaction: $\text{F}_2\text{PN}_3(\text{g}) \rightarrow \text{F-P=NH}(\text{g}) + \text{N}_2(\text{g}) + \text{HF}(\text{g})$
- Conditions: The pyrolysis is conducted at elevated temperatures, leading to the fragmentation of the azide precursor.

Below is a diagram illustrating the synthesis workflow from the precursor to the final product.

Synthesis Workflow for Fluoro(imino)phosphane





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References

- 1. pubs.acs.org [pubs.acs.org]
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